Technical Guide: 1H NMR Spectrum Analysis of 2-Fluoro-3-formylbenzamide

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Compound of Interest

Compound Name:	*2-Fluoro-3-formylbenzamide*
CAS No.:	*1289083-16-4*
Cat. No.:	*B2748528*

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Introduction & Application Context

2-Fluoro-3-formylbenzamide (CAS: 105728-63-6) is a critical pharmacophore intermediate, often utilized in the synthesis of poly (ADP-ribose) polymerase (PARP) inhibitors (e.g., Talazoparib analogs). In drug development, the purity of this regioisomer is paramount because the position of the formyl group relative to the fluorine and amide determines the binding affinity of the final drug candidate.

This guide provides a definitive protocol for the structural validation of **2-Fluoro-3-formylbenzamide** using 1H NMR. Unlike standard spectral lists, this document focuses on comparative diagnostics—specifically distinguishing the target molecule from its most common synthetic impurities: 2-fluoro-4-formylbenzamide (regioisomer) and 2-fluorobenzamide (starting material/degradation product).

Experimental Protocol (Self-Validating System)

To ensure reproducibility and spectral resolution of the amide protons, strict adherence to solvent and concentration parameters is required.

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Sample Preparation

- Solvent: DMSO-d6 (99.9% D) is mandatory. Chloroform-d (CDCl3) is not recommended due to poor solubility of the primary amide and broadness of the amide peaks caused by quadrupole broadening.
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Temperature: 298 K (25°C). Note: If amide rotamers cause peak coalescence, elevate T to 313 K.

Acquisition Parameters[1][2][3]

- Frequency: 400 MHz or higher (500 MHz preferred for clear splitting of aromatic multiplets).
- Pulse Sequence: Standard zg30 or zg (30° pulse angle).
- Scans (NS): 16 (minimum) to ensure S/N > 100 for the aldehyde proton.
- Relaxation Delay (D1): 2.0 seconds (essential for accurate integration of the aldehyde proton).

Spectral Analysis & Assignment

Overview of Chemical Shifts

The spectrum is characterized by three distinct regions: the deshielded aldehyde singlet, the exchangeable amide protons, and the aromatic region exhibiting characteristic fluorine coupling patterns.

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Region	Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
Aldehyde	10.20 - 10.25	Singlet (s)	1H	-CHO	Highly deshielded by carbonyl anisotropy. Lack of large splitting confirms no ortho-H.
Aromatic	7.95 - 8.05	td or ddd	1H	H4	Ortho to -CHO (deshielding). Triplet of doublets due to and .
Aromatic	7.80 - 7.90	ddd	1H	H6	Ortho to -CONH2 (deshielding). Large coupling expected.
Amide	7.60 - 7.90	Broad s	2H	-CONH2	Restricted rotation around C-N bond creates two non-equivalent environments (syn/anti).

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Aromatic	7.40 - 7.50	t or td	1H	H5	Meta to withdrawing groups. Pseudo-triplet due to overlapping couplings.

Detailed Coupling Analysis (The "Fingerprint")

The presence of the fluorine atom at position 2 introduces spin-spin coupling (

) that serves as a "ruler" for verifying the substitution pattern.

- H4 (Ortho to CHO, Meta to F):
  - Pattern: Doublet of doublets (dd) or triplet of doublets (td).
  - Coupling: Dominated by ortho-proton coupling (

    Hz) and meta-fluorine coupling (

    Hz).
  - Diagnostic: This signal is the most deshielded aromatic proton due to the ortho-formyl group.
- H6 (Ortho to Amide, Ortho to F):
  - Pattern: Multiplet or ddd.
  - Coupling: Characterized by a large ortho-fluorine coupling (

    Hz) and ortho-proton coupling (

    Hz).
- H5 (Meta to CHO, Para to F):

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- Pattern: Pseudo-triplet (t).
- Coupling: Para-fluorine coupling is typically small (

  Hz), so the signal appears as a triplet driven by two ortho-proton neighbors (

  Hz).

Product Comparison: Distinguishing Alternatives

The most common error in synthesizing this intermediate is producing the 4-formyl isomer. The table below outlines the critical spectral differences used to reject the impurity.

Table 1: Comparative Diagnostic Data (DMSO-d6)

Feature	Target: 2-Fluoro-3-formylbenzamide	Isomer: 2-Fluoro-4-formylbenzamide	Precursor: 2-Fluorobenzamide
Aldehyde Signal	10.2 ppm (Singlet)	10.0 - 10.1 ppm (Singlet)	Absent
Most Deshielded Ar-H	H4 (~8.0)	H5 (~8.0)	H6 (~7.75)
Key Coupling (H-F)	H4 has small (~5.5 Hz)	H3 has large (~9-10 Hz)	H3 has large
Splitting of Ar-H	3 Multiplets (1:1:1 intensity)	3 Multiplets (H3 is distinct d/dd)	4 Multiplets (H3, H4, H5, H6)
Diagnostic Check	Pass: H4 is a td/dd with small F-coupling.	Fail: H3 is a doublet/dd with large F-coupling at ~7.6.	Fail: No CHO peak; extra Ar-H.

Structural Assignment Workflow

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The following logic flow illustrates the decision tree for confirming the structure using the data above.

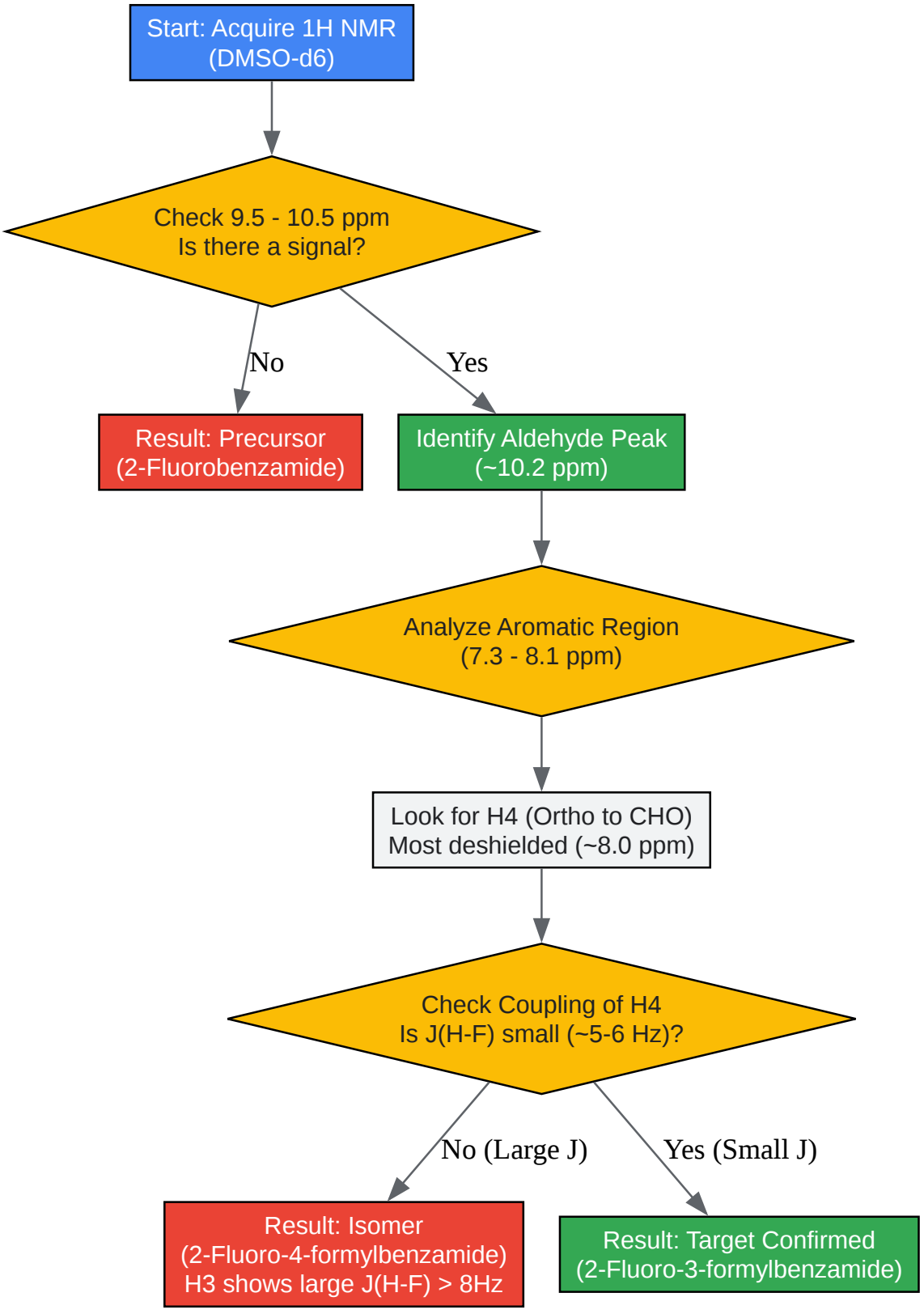

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Figure 1: Decision tree for the structural verification of **2-Fluoro-3-formylbenzamide** based on 1H NMR coupling constants.

References

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